

# A Researcher's Guide to Commercial Suppliers of Butylated Hydroxytoluene-d3

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## Compound of Interest

Compound Name: Butylated hydroxytoluene-d3

Cat. No.: B15141658

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For researchers, scientists, and drug development professionals, the use of isotopically labeled internal standards is crucial for achieving accurate and reliable quantitative results in analytical studies. **Butylated hydroxytoluene-d3** (BHT-d3), a deuterated analog of the common antioxidant Butylated hydroxytoluene (BHT), serves as an excellent internal standard for mass spectrometry-based applications. This technical guide provides an in-depth overview of commercial suppliers of BHT-d3, their product specifications, and detailed experimental protocols for its use.

## Introduction to Butylated Hydroxytoluene-d3

Butylated hydroxytoluene (BHT) is a synthetic phenolic antioxidant widely used in the food, cosmetic, and pharmaceutical industries to prevent oxidation.<sup>[1]</sup> In research, particularly in pharmacokinetic and metabolic studies, the quantification of BHT and other analytes can be challenging due to matrix effects and variations in sample preparation and instrument response. The use of a stable isotope-labeled internal standard, such as BHT-d3, can significantly improve the accuracy and precision of these analyses. BHT-d3 is structurally identical to BHT, with the exception of three deuterium atoms replacing three hydrogen atoms, typically on the methyl group. This mass difference allows for its differentiation from the unlabeled analyte by a mass spectrometer, while its similar physicochemical properties ensure it behaves almost identically during sample processing and analysis.

## Commercial Suppliers of Butylated Hydroxytoluene-d3

A number of chemical suppliers offer BHT-d3 for research purposes. The choice of supplier often depends on factors such as purity, isotopic enrichment, available quantities, and cost. Below is a summary of prominent suppliers and their product specifications.

Supplier	Product Name	CAS Number	Chemical Purity	Isotopic Purity (Enrichment)	Available Sizes
MedChemExpress	Butylated hydroxytoluene-d3	86819-59-2	99.21%	Not Specified	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
CDN Isotopes	Butylated Hydroxytoluene-d21	64502-99-4	Not Specified	98 atom % D	100 mg, 250 mg
Santa Cruz Biotechnology	Butylated hydroxytoluene (BHT)	128-37-0	>98%	N/A (non-deuterated)	25 g, 100 g
Cayman Chemical	BHT	128-37-0	≥98%	N/A (non-deuterated)	500 mg, 1 g, 5 g
Toronto Research Chemicals	3-Butylphthalide-d3	Not Specified	Not Specified	Not Specified	50 mg

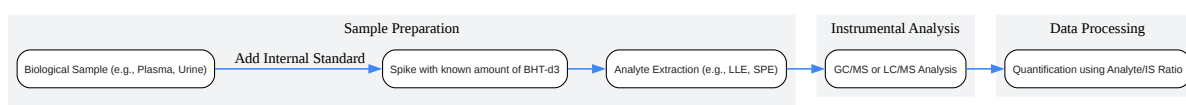
Note: Data is compiled from publicly available information on supplier websites and may be subject to change. It is recommended to consult the supplier's certificate of analysis for the most up-to-date and lot-specific information.

## Experimental Protocols

The primary application of **Butylated hydroxytoluene-d3** in a research setting is as an internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

## General Workflow for Using a Deuterated Internal Standard

The following diagram illustrates the typical workflow for using a deuterated internal standard in a quantitative analytical method.



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General workflow for quantitative analysis using a deuterated internal standard.

## Sample Preparation for LC-MS Analysis of BHT in Biological Matrices

This protocol provides a general guideline for the extraction of BHT from a plasma sample using BHT-d3 as an internal standard.

- Preparation of Stock Solutions:
  - Prepare a stock solution of BHT in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
  - Prepare a stock solution of BHT-d3 in the same solvent at a concentration of 1 mg/mL.
- Preparation of Working Solutions:

- Prepare a series of working standard solutions of BHT by serially diluting the stock solution to create a calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Prepare a working solution of BHT-d3 at a concentration that provides a stable and readily detectable signal (e.g., 100 ng/mL).
- Sample Spiking and Extraction:
  - To 100 µL of plasma sample, calibrator, or quality control sample in a microcentrifuge tube, add 10 µL of the BHT-d3 working solution.
  - Vortex briefly to mix.
  - Add 300 µL of cold acetonitrile to precipitate proteins.
  - Vortex vigorously for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
  - Carefully transfer the supernatant to a clean tube or a 96-well plate.
  - Evaporate the supernatant to dryness under a gentle stream of nitrogen at approximately 40°C.
  - Reconstitute the dried residue in 100 µL of the initial mobile phase for LC-MS analysis.

## GC-MS Analysis Protocol

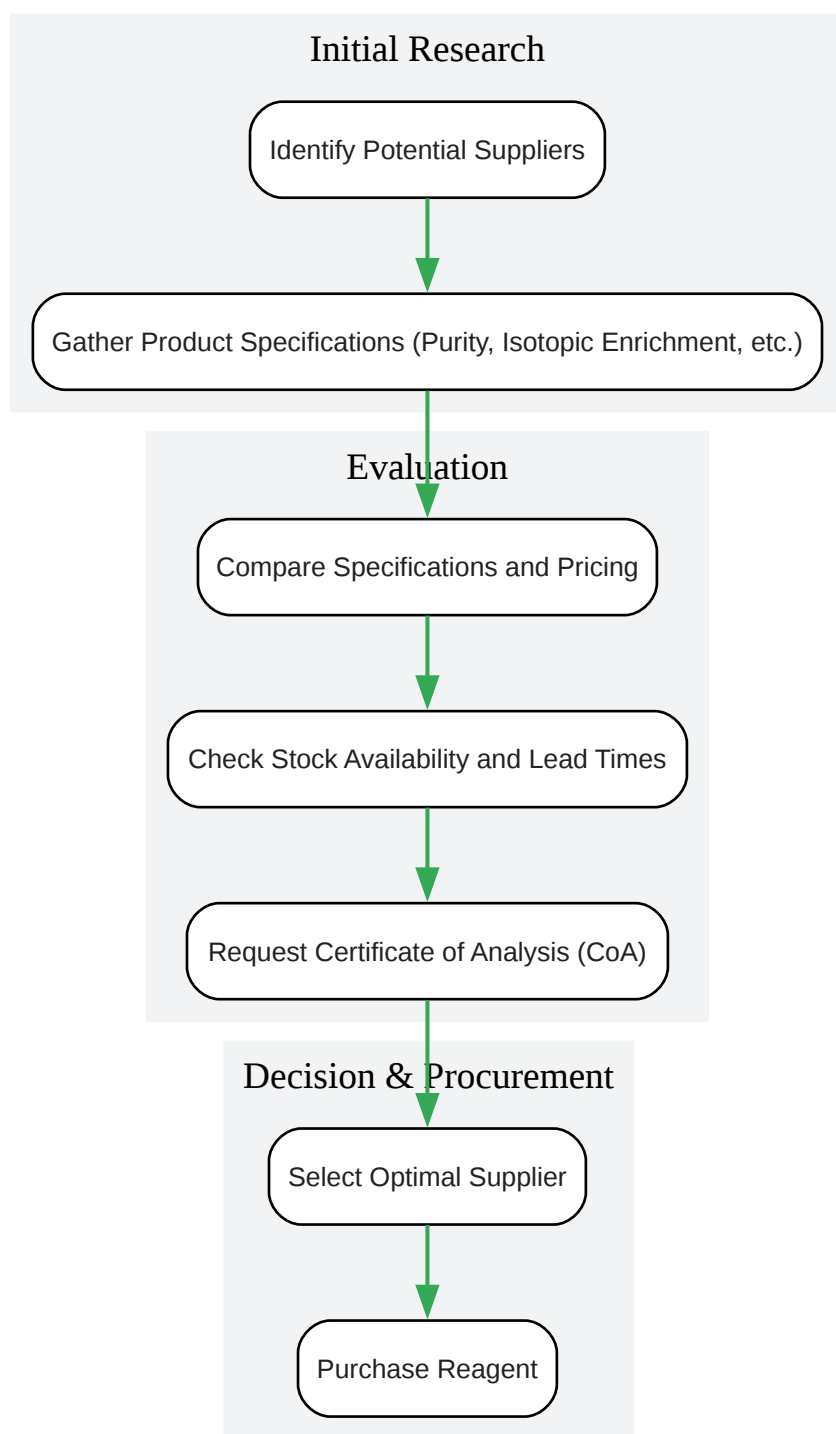
For the analysis of the less polar BHT, GC-MS is a suitable technique.

- Sample Derivatization (if necessary): While BHT is amenable to GC-MS analysis without derivatization, silylation can sometimes improve peak shape and thermal stability. If derivatization is required, a common reagent is N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
  - To the dried extract from the sample preparation step, add 50 µL of BSTFA + 1% TMCS and 50 µL of a suitable solvent (e.g., pyridine or acetonitrile).

- Cap the vial tightly and heat at 60-70°C for 30 minutes.
- Cool to room temperature before injection.
- GC-MS Instrument Conditions (Example):
  - GC Column: A non-polar or medium-polarity column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is typically used.
  - Injector Temperature: 250°C
  - Oven Temperature Program:
    - Initial temperature: 100°C, hold for 1 minute.
    - Ramp: 15°C/minute to 280°C.
    - Hold at 280°C for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - MS Ion Source Temperature: 230°C
  - MS Quadrupole Temperature: 150°C
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) is recommended for quantitative analysis. Monitor characteristic ions for BHT (e.g., m/z 205, 220) and BHT-d3 (e.g., m/z 208, 223).

## Logical Workflow for Supplier Selection

Choosing the right supplier for a critical reagent like a deuterated internal standard requires careful consideration of several factors. The following diagram outlines a logical workflow for this selection process.



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A logical workflow for selecting a commercial supplier of BHT-d3.

## Conclusion

**Butylated hydroxytoluene-d3** is an indispensable tool for researchers requiring accurate quantification of BHT or as a surrogate internal standard for other similar analytes. By carefully selecting a reputable supplier based on product quality and availability, and by implementing robust and well-validated analytical protocols, researchers can significantly enhance the reliability and reproducibility of their results. This guide provides a foundational resource for sourcing and utilizing BHT-d3 in a research environment. It is always recommended to consult the specific documentation provided by the supplier and to perform in-house validation of any analytical method.

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## References

- 1. researchgate.net [researchgate.net]
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